

# Experimental setup for electrophilic cyanation reactions under transition metal-free conditions.

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## Compound of Interest

Compound Name: *Benzo[d]isothiazole-3(2H)-thione  
1,1-dioxide*

Cat. No.: *B1274213*

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## Application Note: Transition-Metal-Free Electrophilic Cyanation of Heterocycles

### Introduction

Electrophilic cyanation is a fundamental transformation in organic synthesis, providing a direct route to valuable nitrile-containing compounds. Nitriles are key intermediates in the synthesis of pharmaceuticals, agrochemicals, and materials. While transition-metal-catalyzed methods have been widely employed, the development of transition-metal-free alternatives is of significant interest to avoid potential metal contamination in the final products, particularly in the context of drug development. This application note details a robust and reliable protocol for the electrophilic cyanation of indoles and other electron-rich heterocycles using N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) as an electrophilic cyanating agent under mild, transition-metal-free conditions.

### Reaction Principle

The described protocol operates via an electrophilic aromatic substitution mechanism. The electron-rich indole substrate attacks the electrophilic cyanide carbon of NCTS. A subsequent deprotonation step, facilitated by a mild base, leads to the formation of the desired 3-cyanoindole product and the corresponding sulfonamide byproduct. The choice of solvent and base is crucial for achieving high yields and selectivity.

## Experimental Protocols

### General Procedure for the Electrophilic Cyanation of Indoles

This protocol outlines the general steps for the cyanation of indole derivatives at the C3 position using NCTS.

#### Materials:

- Indole substrate (1.0 equiv)
- N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) (1.2 equiv)
- Magnesium chloride ( $\text{MgCl}_2$ ) (2.0 equiv)
- Triethylamine ( $\text{Et}_3\text{N}$ ) (3.0 equiv)
- 1,2-Dichloroethane (DCE)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography

#### Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon inlet
- Standard laboratory glassware for workup and purification

#### Procedure:

- To a dry round-bottom flask under an inert atmosphere (nitrogen or argon), add the indole substrate (1.0 equiv), N-cyano-N-phenyl-p-toluenesulfonamide (NCTS) (1.2 equiv), and magnesium chloride ( $\text{MgCl}_2$ ) (2.0 equiv).
- Add 1,2-dichloroethane (DCE) as the solvent.
- Add triethylamine ( $\text{Et}_3\text{N}$ ) (3.0 equiv) to the reaction mixture.
- Stir the reaction mixture at 60 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of  $\text{NaHCO}_3$ .
- Extract the aqueous layer with dichloromethane (DCM) (3 x 20 mL).
- Combine the organic layers and wash with brine.
- Dry the combined organic layers over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired 3-cyanoindole.

## Data Presentation

Table 1: Substrate Scope for the Electrophilic Cyanation of Indoles with NCTS

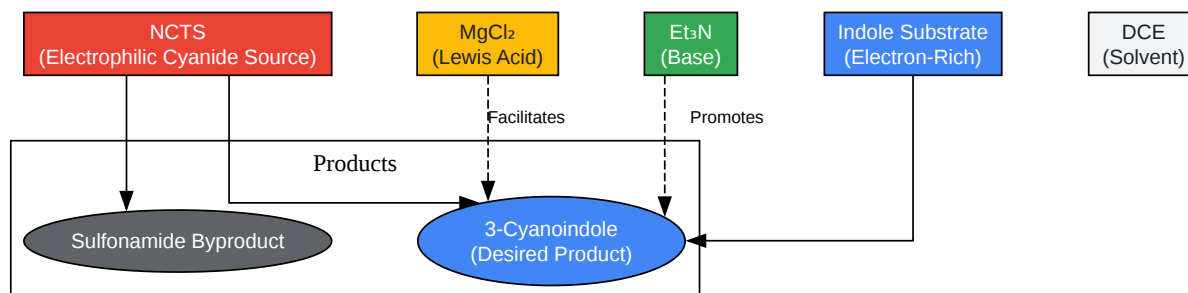
Entry	Substrate (Indole Derivative)	Product	Yield (%)
1	Indole	1H-indole-3-carbonitrile	85
2	2-Methylindole	2-Methyl-1H-indole-3-carbonitrile	99
3	5-Methoxyindole	5-Methoxy-1H-indole-3-carbonitrile	99
4	5-Chloroindole	5-Chloro-1H-indole-3-carbonitrile	95
5	5-Bromoindole	5-Bromo-1H-indole-3-carbonitrile	94
6	5-Nitroindole	5-Nitro-1H-indole-3-carbonitrile	75
7	1-Methylindole	1-Methyl-1H-indole-3-carbonitrile	99
8	1-Benzylindole	1-Benzyl-1H-indole-3-carbonitrile	99

## Visualizations



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Caption: Experimental workflow for electrophilic cyanation.



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Caption: Key components and their roles in the reaction.

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